

# Basic Characteristics of Collinomycin ( $\alpha$ -Rubromycin)

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## Compound Focus: Collinomycin

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The table below summarizes the fundamental properties of **collinomycin** as established in the literature:

Feature	Description
Chemical Name	$\alpha$ -Rubromycin (Collinomycin is a synonym) [1] [2].
IUPAC Name	methyl 7,8-dihydroxy-6-[2-(8-hydroxy-5,7-dimethoxy-4,9-dioxobenzo[f][1]benzofuran-2-yl)ethyl]-1-oxoisochromene-3-carboxylate [2].
Molecular Formula	$C_{27}H_{20}O_{12}$ [2].
Molecular Weight	536.4 g/mol [2].
Producing Organism	Primarily <i>Streptomyces collinus</i> [2].
Structural Family	Rubromycin family of pentangular polyphenols; characterized by a bisbenzannulated [5,6]-spiroketal core [3].
Reported Bioactivities	Antimicrobial, anticancer, and enzyme inhibition activities [3].

## Comparison of Key Experimental Confirmation Methods

Confirmation of **collinomycin**'s identity and purity relies on a suite of spectroscopic and chromatographic techniques. The following table compares the applications and experimental details of the primary methods used.

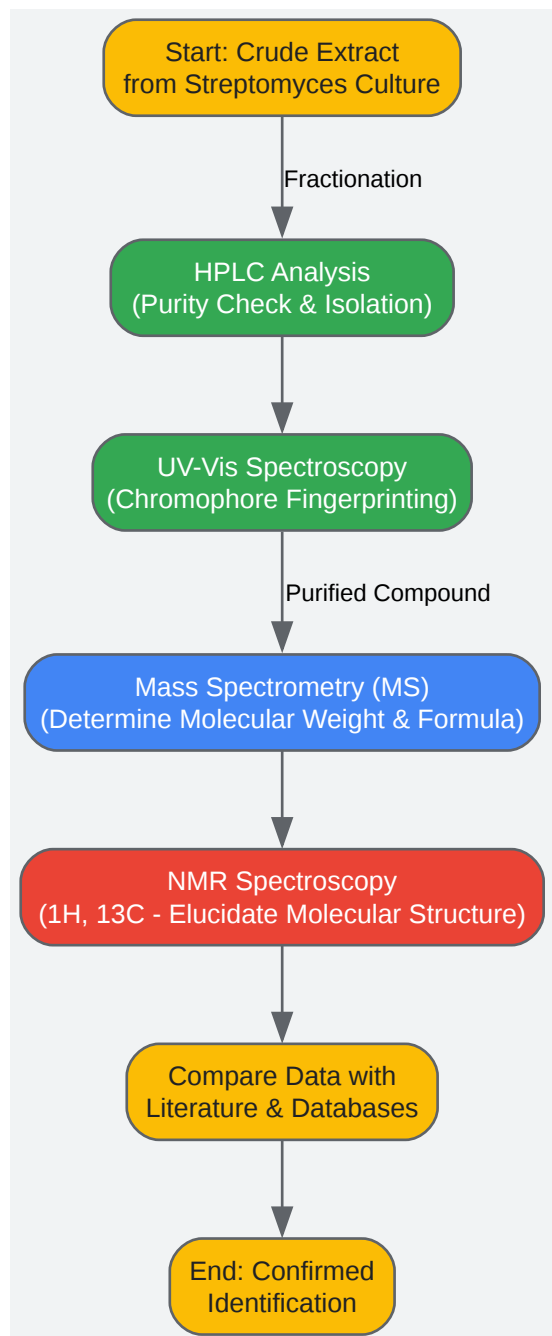
Method	Role in Confirmation	Key Experimental Outputs & Protocols
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| **Nuclear Magnetic Resonance (NMR) Spectroscopy** | Determines carbon skeleton structure, functional groups, and spatial connections. Critical for differentiating between rubromycin subtypes (e.g.,  $\alpha$  vs.  $\beta$ ) [1]. |  $^1\text{H-NMR}$  &  $^{13}\text{C-NMR}$ :

- **Protocol:** Sample is dissolved in deuterated DMSO. Spectra are acquired (e.g., 500 MHz for  $^1\text{H}$ , 100 MHz for  $^{13}\text{C}$ ).
- **Key Data:** Chemical shifts ( $\delta$ ) reveal proton and carbon environments. For  $\beta$ -rubromycin (closely related to  $\alpha$ ), diagnostic signals include  $\delta$  52.928 (ester methyl),  $\delta$  56.460, and  $\delta$  57.118 (methoxy groups) [1]. | | **Mass Spectrometry (MS)** | Determines molecular weight and formula. Confirms identity by matching exact mass. | ESI-MS (Electrospray Ionization):
- **Protocol:** Sample dissolved in methanol, infused into spectrometer in positive ion mode.
- **Key Data:** Observes molecular ion peak  $[\text{M}+\text{H}]^+$ . For **collinomycin**, the exact mass is 536.0955, with  $[\text{M}+\text{H}]^+$  expected at  $m/z$  537.1 [1] [2]. | | **High-Performance Liquid Chromatography (HPLC)** | Assesses purity and is used as a final purification step. Retention time serves as a characteristic identifier. | Analytical HPLC:
- **Protocol:** Use a reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 $\mu\text{m}$ ). Mobile phase: gradient of methanol and water. Flow rate: 1.0 mL/min. Detection: UV at 220, 254, and 300 nm [4].
- **Key Data:** Retention time and UV-Vis spectrum (absorption maxima ~238 nm and ~312 nm for rubromycins) are compared to standards [1]. | | **Ultraviolet-Visible (UV-Vis) Spectroscopy** | Provides a rapid fingerprint of the chromophore, consistent with the naphthazarin and isocoumarin structure. | Protocol: Sample dissolved in methanol and scanned from 200-600 nm.
- **Key Data:** Absorption maxima are characteristic of the rubromycin core structure [1]. |

## A Typical Workflow for Identification and Confirmation

The relationship between these methods and a logical pathway for confirming the identity of **collinomycin** in a sample can be visualized in the following workflow. This process is commonly applied when identifying natural products from microbial extracts [4] [1].



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## Key Differentiating Factors in Analysis

When working with the rubromycin family, pay close attention to:

- **Differentiating Rubromycins:** The major structural variations within the rubromycin family occur at specific carbon positions (C-3', C-3, C-4) and the methyl group at C-7 of the isocoumarin unit [3]. **NMR spectroscopy is the definitive technique** for pinpointing these differences, as shown in the comparative analysis between  $\alpha$ - and  $\beta$ -rubromycin [1].
- **Solubility Challenges:** Rubromycins are often slightly soluble or insoluble in common organic solvents, which can hinder purification and data collection. A noted solution is chemical derivation, such as acetylation or methylation, to increase solubility [3].

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## References

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2. Buy Collinomycin | 27267-69-2 | >98% [smolecule.com]
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